

An In-Depth Technical Guide to Octazamide: Classification, Family, and Scientific Insights

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Compound of Interest

Compound Name: Octazamide

Cat. No.: B1663208

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This guide provides a comprehensive technical overview of **Octazamide**, a molecule of interest within the expansive benzamide family. Moving beyond a simple data sheet, this document synthesizes available chemical and pharmacological information to provide a deeper understanding of its classification, potential therapeutic context, and the scientific methodologies relevant to its study.

Core Identity and Chemical Classification

Octazamide, identified by the CAS Number 56391-55-0, is chemically designated as [(3aS,6aR)-1,3,3a,4,6,6a-hexahydrofuro[3,4-c]pyrrol-5-yl]-phenylmethanone. Its molecular formula is $C_{13}H_{15}NO_2$.^[1]

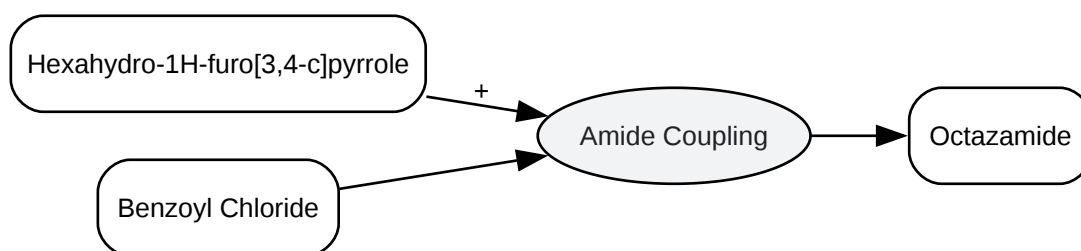
At its core, **Octazamide**'s structure is characterized by two key moieties:

- A Benzamide Group: This consists of a benzene ring attached to a carbonyl group, which is in turn bonded to a nitrogen atom. The benzamide functional group is a cornerstone of numerous pharmacologically active compounds.

- A Fused Bicyclic System: Specifically, a hexahydro-1H-furo[3,4-c]pyrrole ring system. This saturated heterocyclic structure provides a specific three-dimensional conformation that influences its interaction with biological targets.

Based on the presence of the N-substituted benzoyl group, **Octazamide** is unequivocally classified within the benzamide family. This classification is crucial as it places **Octazamide** within a well-established lineage of compounds with a wide array of documented biological activities.

Structural Diagram of Octazamide



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Sources

- 1. US4346101A - Benzamide derivative analgesics - Google Patents [patents.google.com]
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